

Physicochemical properties of 4-Chlorobenzalacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorobenzalacetophenone

Cat. No.: B8813523

[Get Quote](#)

An In-depth Technical Guide on the Physicochemical Properties of **4-Chlorobenzalacetophenone**

Introduction

4-Chlorobenzalacetophenone, also known as 4-chlorochalcone, is an α,β -unsaturated ketone belonging to the chalcone family of compounds.[1][2][3] Chalcones consist of two aromatic rings joined by a three-carbon α,β -unsaturated carbonyl system, which forms the core scaffold for a wide variety of biologically active molecules.[4][5] They serve as important precursors in the biosynthesis of flavonoids and isoflavonoids in plants.[5] The presence of the chloro-substituent on one of the phenyl rings significantly influences the molecule's electronic properties and, consequently, its chemical reactivity and biological activity. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, characterization, and known biological relevance of **4-Chlorobenzalacetophenone**, intended for researchers in organic chemistry, materials science, and drug development.

Physicochemical Properties

4-Chlorobenzalacetophenone is typically a pale yellow or off-white crystalline solid at room temperature.[6] Its key physicochemical properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference
Systematic IUPAC Name	(2E)-1-phenyl-3-(4-chlorophenyl)prop-2-en-1-one	Inferred from chalcone nomenclature
Common Names	4-Chlorochalcone, 4-Chlorobenzalacetophenone	[3]
CAS Number	956-04-7	[3]
Molecular Formula	C ₁₅ H ₁₁ ClO	[1]
Molecular Weight	242.70 g/mol	[1]
Appearance	White to off-white crystalline solid	[6]
Melting Point	113-117 °C	[3]
Boiling Point	Data not available	
Crystal System	Monoclinic	[3]
Space Group	P2 ₁ /c	[3]

Table 2: Solubility Data

Solvent	Solubility	Reference / Rationale
Water	Insoluble	Chalcones are generally insoluble in water.[7]
Organic Solvents		
Ethanol	Soluble	[4][8]
Methanol	Soluble	
Acetone	Soluble	[9]
Chloroform	Soluble	[7]
Hexane	Sparingly soluble	Used in chromatography elution systems.[10]
Ethyl Acetate	Soluble	Used in chromatography elution systems.[10]

Experimental Protocols

The primary method for synthesizing **4-Chlorobenzalacetophenone** is the Claisen-Schmidt condensation, a base-catalyzed aldol condensation between an appropriate benzaldehyde and an acetophenone.

Synthesis via Claisen-Schmidt Condensation

This reaction involves the condensation of 4-chlorobenzaldehyde with acetophenone in the presence of a base, such as sodium hydroxide (NaOH) or potassium hydroxide (KOH).

Materials:

- 4-Chlorobenzaldehyde
- Acetophenone
- Sodium Hydroxide (NaOH)
- Ethanol (95%)

- Deionized Water

Protocol:

- Prepare a solution of sodium hydroxide in a mixture of water and 95% ethanol in a flask suitable for stirring and cooling.[11]
- Cool the alkaline solution in an ice bath.
- Add equimolar amounts of acetophenone and 4-chlorobenzaldehyde to the cooled solution with continuous stirring. The temperature should be maintained, ideally around 25°C, to prevent side reactions.[11]
- Continue stirring for several hours until a solid product precipitates. The progress of the reaction can be monitored using Thin-Layer Chromatography (TLC).[10]
- Collect the crude product by vacuum filtration.
- Wash the collected solid with cold water until the washings are neutral to litmus paper to remove excess NaOH.[11]
- Perform a final wash with a small amount of cold ethanol to remove unreacted starting materials.[12]
- Purify the crude product by recrystallization from a suitable solvent, typically hot ethanol.[8] [11] The product is dissolved in a minimum amount of hot ethanol and allowed to cool slowly to form crystals.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and allow them to air dry.[8]
- Determine the melting point and perform spectroscopic analysis to confirm the structure and purity of the final product.

A solvent-free variation of this protocol involves grinding the reactants (4'-chloroacetophenone and benzaldehyde) with solid NaOH in a mortar and pestle, which forms a paste that solidifies upon reaction completion.[8]

Spectroscopic Characterization

The structure of **4-Chlorobenzalacetophenone** is confirmed using various spectroscopic techniques.

Table 3: Spectroscopic Data

Technique	Characteristic Features
UV-Visible Spectroscopy	Chalcones typically exhibit two major absorption bands. Band I ($\pi \rightarrow \pi^*$ transition of the cinnamoyl system) appears around 340-370 nm, while Band II ($\pi \rightarrow \pi^*$ transition of the benzoyl system) is observed between 220-280 nm.[2][13]
Infrared (IR) Spectroscopy	- C=O stretch (ketone): A strong absorption band for the α,β -unsaturated ketone is expected around 1630-1660 cm^{-1} .- C=C stretch (alkene): A sharp band for the trans-alkene is expected around 1580-1625 cm^{-1} .- C-Cl stretch: A band in the region of 1090-1100 cm^{-1} and/or 700-850 cm^{-1} can indicate the C-Cl bond.- Aromatic C-H and C=C stretches: Multiple bands characteristic of the two aromatic rings.
^1H NMR Spectroscopy	- Vinylic Protons (H_α , H_β): Two doublets are expected in the range of δ 7.1–8.2 ppm. The large coupling constant ($J \approx 15\text{-}16$ Hz) between these protons is characteristic of a trans configuration of the double bond.[13]- Aromatic Protons: Complex multiplets in the aromatic region (δ 7.3–8.1 ppm) corresponding to the protons on the two phenyl rings.
^{13}C NMR Spectroscopy	- Carbonyl Carbon (C=O): A signal is expected in the downfield region, typically >190 ppm.- Vinylic Carbons (C_α , C_β): Signals expected between δ 120-145 ppm.- Aromatic Carbons: Multiple signals in the aromatic region (δ 125-140 ppm), including the carbon attached to the chlorine atom (ipso-carbon).
Mass Spectrometry	The mass spectrum will show a molecular ion peak (M^+) at m/z 242 and an $\text{M}+2$ peak at m/z 244 with an intensity ratio of approximately 3:1, which is characteristic of the presence of a

single chlorine atom due to the natural abundance of the ^{35}Cl and ^{37}Cl isotopes.[1]

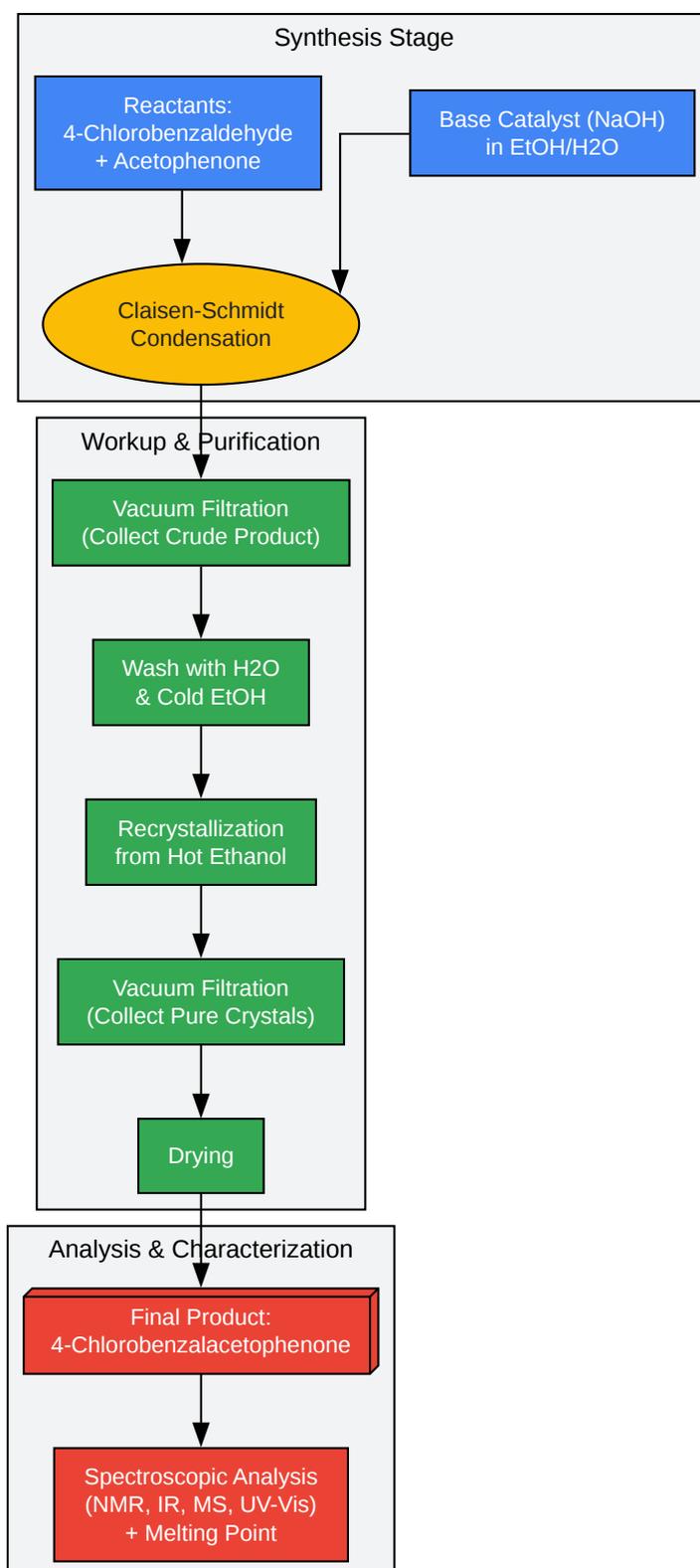
Biological Activity

Chalcones are a well-studied class of compounds with a broad spectrum of pharmacological activities. Halogenated chalcones, including **4-Chlorobenzalacetophenone**, have been investigated for various biological effects.

- **Antifungal and Antibacterial Activity:** Many chalcone derivatives exhibit significant antimicrobial properties.[4] Specifically, some halogenated benzalacetophenones have been found to be active against fungi, although their antibacterial activity can be variable.[14]
- **Anticancer and Anti-inflammatory Potential:** The core chalcone structure is a scaffold found in many compounds with reported anticancer, antioxidant, and anti-inflammatory activities.[4] [15]
- **Enzyme Inhibition:** Certain chalcones have been identified as inhibitors of various enzymes and modulators of cellular transport proteins, such as P-glycoprotein, which is involved in multidrug resistance in cancer.[16]

Visualizations

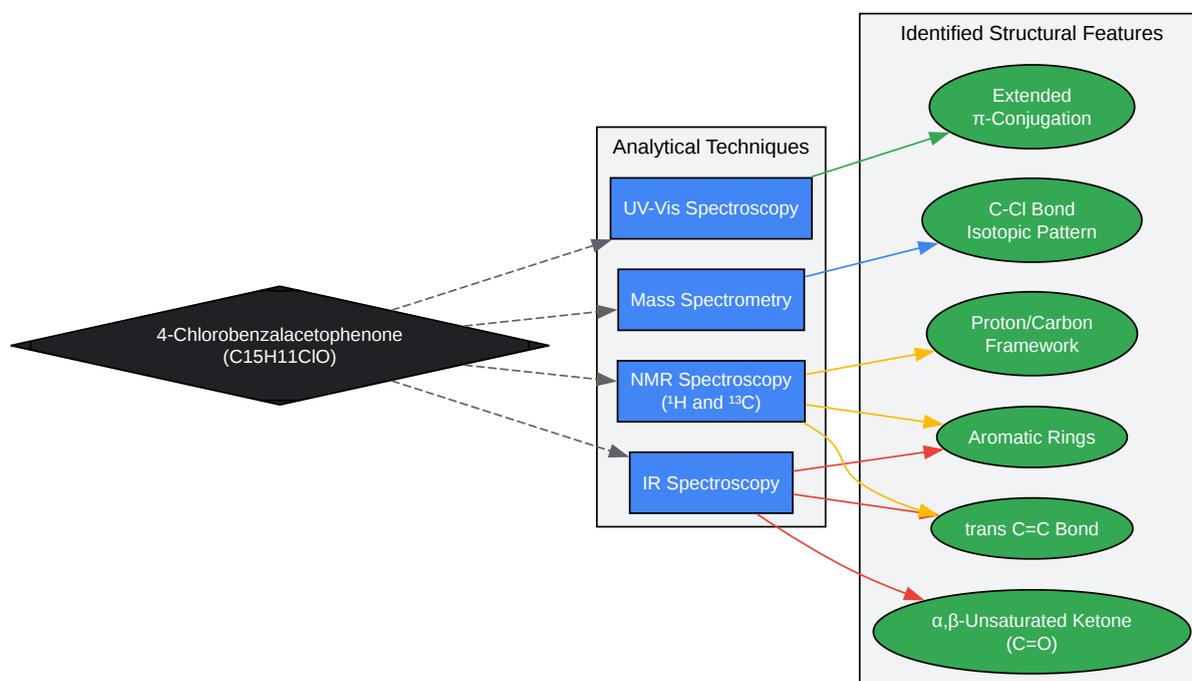
Experimental Workflow: Synthesis and Purification



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **4-Chlorobenzalacetophenone**.

Logical Diagram: Spectroscopic Characterization



[Click to download full resolution via product page](#)

Caption: Relationship between spectroscopic methods and structural elucidation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Chlorochalcone | C₁₅H₁₁ClO | CID 5377022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chalcone - Wikipedia [en.wikipedia.org]
- 3. 4-Chlorochalcone | 956-04-7 [chemicalbook.com]
- 4. jocpr.com [jocpr.com]
- 5. benchchem.com [benchchem.com]
- 6. nbinno.com [nbinno.com]
- 7. trans-Chalcone CAS#: 614-47-1 [m.chemicalbook.com]
- 8. rsc.org [rsc.org]
- 9. 4-Chlorobenzophenone | C₁₃H₉ClO | CID 8653 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. jetir.org [jetir.org]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. Claisen-Schmidt Reaction: Preparation of Benzalacetophenone [desklib.com]
- 13. dergi.fabad.org.tr [dergi.fabad.org.tr]
- 14. researchgate.net [researchgate.net]
- 15. mdpi.com [mdpi.com]
- 16. Synthesis and biological activity of 4-alkoxy chalcones: potential hydrophobic modulators of P-glycoprotein-mediated multidrug resistance - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physicochemical properties of 4-Chlorobenzalacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8813523#physicochemical-properties-of-4-chlorobenzalacetophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com